

# In-Depth Technical Guide: 4-(Trifluoromethyl)nicotinic Acid

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## Compound of Interest

Compound Name: 4-(Trifluoromethyl)nicotinic acid

Cat. No.: B128421

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and experimental protocols associated with **4-(Trifluoromethyl)nicotinic acid**. The information is intended to support researchers, scientists, and drug development professionals in its safe and effective use in a laboratory setting.

## Section 1: Chemical and Physical Properties

**4-(Trifluoromethyl)nicotinic acid**, with the CAS number 158063-66-2, is a halogenated organic compound and a derivative of carboxylic acid.<sup>[1]</sup> It presents as a white to off-white crystalline solid at room temperature and is odorless.<sup>[1][2]</sup> This compound is a valuable intermediate in the pharmaceutical and agrochemical industries, notably in the synthesis of nicotinic receptor modulators and anti-inflammatory agents.<sup>[1][3]</sup> It is synthetically produced and has no known natural sources.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **4-(Trifluoromethyl)nicotinic Acid**

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>4</sub> F <sub>3</sub> NO <sub>2</sub>	[2][4][5][6][7]
Molecular Weight	191.11 g/mol	[5][6][7]
Appearance	White to off-white solid	[1][2]
Melting Point	146 - 149 °C	[3][4]
Boiling Point	290.4 ± 40.0 °C (Predicted)	[3]
Solubility	Sparingly soluble in water. Soluble in DMF (50 mg/ml), DMSO (10 mg/ml), Ethanol (25 mg/ml), and PBS (pH 7.2, 2 mg/ml).	[6]
Stability	Stable under normal handling and storage conditions.	[4]

## Section 2: Toxicological Data and Hazard Classification

**4-(Trifluoromethyl)nicotinic acid** is classified as a hazardous substance. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[2][4][5][8][9][10] Based on animal studies and its structural analogs, it is considered moderately toxic.[1]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Table 3: Toxicological Information

Endpoint	Result	Species	Source(s)
Acute Toxicity	No specific data available, but considered moderately toxic based on structural analogs.	Animal	[1]
Skin Irritation	Causes skin irritation (Category 2).	Rabbit (assumed)	[2][4][5][10]
Eye Irritation	Causes serious eye irritation (Category 2A).	Rabbit (assumed)	[2][4][5][10]
Respiratory Irritation	May cause respiratory irritation.	Not specified	[2][4][5][9][10]
Carcinogenicity	Not classified as a carcinogen by IARC or EPA.	Not applicable	[1][11]

## Section 3: Experimental Protocols

The hazard classifications for **4-(Trifluoromethyl)nicotinic acid** are determined by standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

### Skin Irritation/Corrosion (OECD Guideline 404)

This test determines the potential of a substance to cause reversible inflammatory changes to the skin.

Methodology:

- **Animal Model:** The albino rabbit is the recommended species for this test.

- **Preparation:** A small area of the animal's dorsal skin is clipped free of fur.
- **Application:** A 0.5 g dose of the solid test substance is applied uniformly to a small area of the skin (approximately 6 cm<sup>2</sup>). The patch is then covered with a gauze dressing and non-irritating tape.
- **Exposure:** The exposure period is typically 4 hours. After this period, the residual test substance is removed.
- **Observation:** The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal. Observations continue for up to 14 days to assess the reversibility of any effects.
- **Scoring:** The severity of erythema and edema is graded according to a standardized scoring system. A substance is classified as a skin irritant if it produces a mean score of  $\geq 2.3$  and  $< 4.0$  for erythema or edema in at least 2 of 3 tested animals.

## Eye Irritation/Corrosion (OECD Guideline 405)

This test evaluates the potential of a substance to produce irritation or damage to the eye.

Methodology:

- **Animal Model:** The albino rabbit is the preferred animal model.
- **Application:** A single dose of the test substance (typically 0.1 mL of a liquid or not more than 0.1 g of a solid) is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined for ocular reactions at 1, 24, 48, and 72 hours after application. The examination includes scoring of the cornea (opacity), iris (inflammation), and conjunctiva (redness and swelling).
- **Reversibility:** The duration of the observation period is sufficient to evaluate the reversibility of the effects, typically up to 21 days.
- **Classification:** A substance is classified as causing serious eye irritation (Category 2A) if it produces, in at least 2 of 3 tested animals, a positive response of corneal opacity  $\geq 1$ , iritis  $\geq$

1, or conjunctival redness or edema  $\geq 2$ , and which is fully reversible within 21 days.

## Section 4: Safe Handling and Emergency Procedures

Due to its hazardous nature, strict safety protocols must be followed when handling **4-(Trifluoromethyl)nicotinic acid**.

### Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory.
- **Hand Protection:** Wear appropriate chemical-resistant gloves.
- **Skin and Body Protection:** A lab coat and closed-toe shoes are required. Ensure skin is not exposed.
- **Respiratory Protection:** If working with the powder outside of a ventilated enclosure or if dust is generated, a NIOSH-approved respirator is necessary.

### Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- An eyewash station and safety shower must be readily accessible in the immediate work area.

### First Aid Measures

- **After Eye Contact:** Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.
- **After Skin Contact:** Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- **After Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms occur.

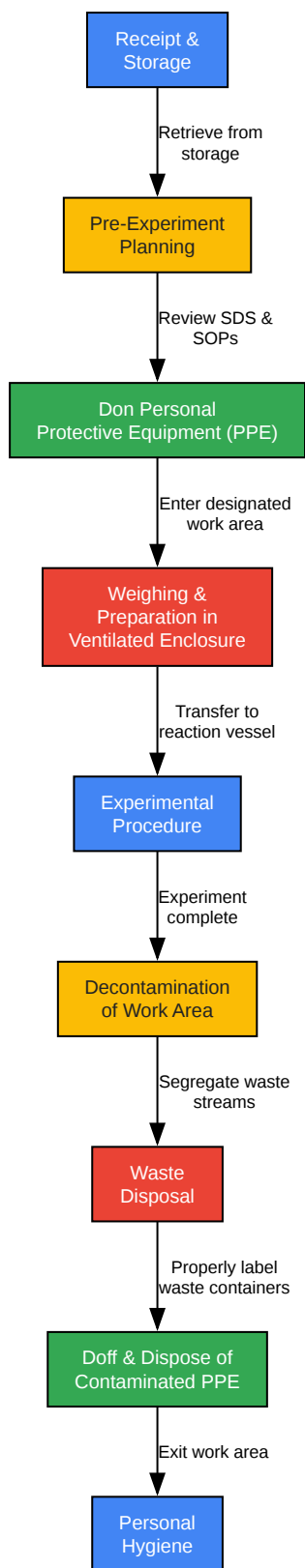
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Storage and Disposal

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from strong oxidizing agents.
- Disposal: Dispose of this chemical and its container in accordance with local, regional, and national regulations. It should be handled as hazardous waste.

## Section 5: Visualized Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **4-(Trifluoromethyl)nicotinic acid** in a research environment.



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- To cite this document: BenchChem. [In-Depth Technical Guide: 4-(Trifluoromethyl)nicotinic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b128421#safety-data-sheet-for-4-trifluoromethyl-nicotinic-acid]

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